

Molecular weight and formula of Ethylhydrazine oxalate

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Compound of Interest

Compound Name: Ethylhydrazine oxalate

Cat. No.: B1584216

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An In-Depth Technical Guide to **Ethylhydrazine Oxalate** for Researchers and Drug Development Professionals

Authored by: A Senior Application Scientist

Introduction

Ethylhydrazine oxalate (CAS No. 6629-60-3) is a salt composed of ethylhydrazine and oxalic acid.[1] While not an active pharmaceutical ingredient itself, it serves as a critical building block in synthetic organic chemistry. Its utility is particularly pronounced in the field of medicinal chemistry, where the ethylhydrazine moiety is incorporated into more complex molecules to create novel heterocyclic compounds.[1][2][3] Hydrazine derivatives, in general, are foundational to the synthesis of a wide array of biologically active compounds, including treatments for tuberculosis and potential anticancer agents.[4] This guide provides a comprehensive overview of the physicochemical properties, applications, handling, and safety considerations of **Ethylhydrazine oxalate** for professionals in research and drug development.

Physicochemical Properties and Molecular Structure

Ethylhydrazine oxalate is a stable, crystalline solid at room temperature, typically appearing as a white to off-white powder.[5] Its salt structure confers greater stability and ease of handling compared to the freebase ethylhydrazine.

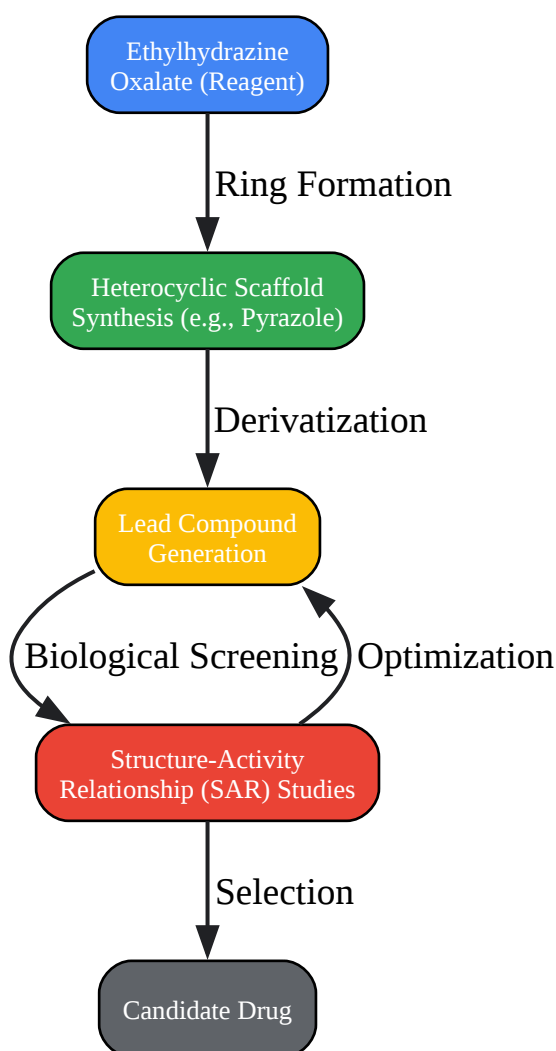
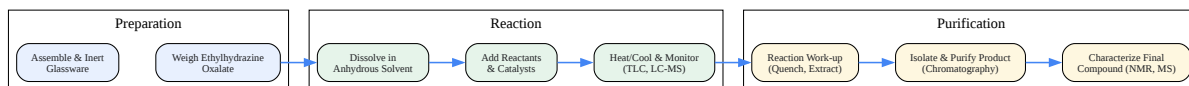
Core Data

The fundamental properties of **Ethylhydrazine oxalate** are summarized in the table below, providing at-a-glance information for laboratory use.

Property	Value	Source(s)
CAS Number	6629-60-3	[2] [6] [7]
Molecular Formula	$\text{C}_4\text{H}_{10}\text{N}_2\text{O}_4$ or $\text{C}_2\text{H}_8\text{N}_2 \cdot \text{C}_2\text{H}_2\text{O}_4$	[2] [6] [7] [8]
Molecular Weight	150.13 g/mol	[2] [6] [8]
Appearance	White to off-white powder or crystals	[5]
Melting Point	170-173 °C (with decomposition)	[2] [5] [7] [9]
Synonyms	Ethylhydrazine ethanedioate	[2] [10]

Molecular Structure

The compound consists of an ethylhydrazinium cation and an oxalate anion, joined by ionic and hydrogen bonds. The dual representation of the molecular formula ($\text{C}_4\text{H}_{10}\text{N}_2\text{O}_4$ and $\text{C}_2\text{H}_8\text{N}_2 \cdot \text{C}_2\text{H}_2\text{O}_4$) reflects this salt structure.



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Sources

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